

Nitrovin Analytical Methods & Regulatory Status

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Compound Focus: Nitrovin

CAS No.: 804-36-4

Cat. No.: S562261

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Aspect	HPLC-UV Method [1]	HPLC Method with SPE Cleanup [1]	Residue Depletion in Chickens [2]
Analytical Technique	Reversed-phase HPLC with UV detection	Reversed-phase HPLC with UV detection & SPE cleanup	HPLC-UV
Detection Wavelength	378 nm [1]	378 nm [1]	Not specified
Mobile Phase	Acetonitrile:0.1% formic acid (50:50, v/v) [1]	Acetonitrile:0.1% formic acid (50:50, v/v) [1]	Not specified
Flow Rate	1.2 mL/min [1]	1.2 mL/min [1]	Not specified
Extraction Solvent	Dichloromethane, methanol, ammonia mixture [3]	Dimethyl formamide, acetonitrile, methanol (50:25:25, v/v) [1]	Not specified (administered via feed)
Sample Cleanup	Not applied	Reversed-phase Solid Phase Extraction (SPE) [1]	Not specified
Limit of Detection (LOD)	Not specified	0.05 mg/kg in feeds [1]	0.1 ng/g (tissues) or ng/mL (plasma) [2]
Limit of Quantification	Not specified	0.2 mg/kg in feeds [1]	Not specified

Aspect	HPLC-UV Method [1]	HPLC Method with SPE Cleanup [1]	Residue Depletion in Chickens [2]
(LOQ)			
Key Application	Determination in medicated animal feeds [3]	Improved determination in feeds [1]	Residue depletion study in chicken tissues

Protocol 1: Extraction and HPLC Analysis of Nitrovin from Feeds

Scope and Applications

This protocol describes the extraction and quantification of **Nitrovin** from medicated animal feeds using High-Performance Liquid Chromatography (HPLC). Monitoring **Nitrovin** is essential for regulatory compliance, as it is a **banned antibiotic** in food-producing animals [4] [2].

Experimental Procedures

1.2.1 Reagents and Materials

- **Nitrovin standard:** Purified standard solution [1].
- **Extraction solvent:** Prepare a mixture of **dichloromethane, methanol, and ammonia** solution [3]. Alternatively, a mixture of dimethyl formamide, acetonitrile, and methanol (50:25:25, v/v) can be used [1].
- **Mobile phase:** Acetonitrile and 0.1% formic acid solution (50:50, v/v) [1].
- **Equipment:** HPLC system equipped with a **UV-Vis detector** and a cyano-column [3] or equivalent reversed-phase column.

1.2.2 Sample Preparation and Extraction

- **Weigh** a representative sample of the medicated feed.
- **Add extraction solvent** to the feed sample and mix thoroughly to ensure complete contact.
- **Shake or sonicate** the mixture to facilitate the extraction of **Nitrovin** from the feed matrix.

- **Separate the extract** from the solid feed residue by centrifugation or filtration [3] [1].

1.2.3 Sample Cleanup (Optional but Recommended)

- For complex matrices, perform a cleanup step using a **reversed-phase Solid Phase Extraction (SPE) cartridge** [1].
- Condition the SPE cartridge with an appropriate solvent.
- Load the feed extract onto the cartridge.
- Wash with a suitable solvent to remove interfering compounds.
- **Elute Nitrovin** using a strong solvent and collect the eluate for analysis [1].

1.2.4 HPLC Instrumental Analysis

- **Column:** Cyano-column or equivalent reversed-phase column [3] [1].
- **Mobile Phase:** Acetonitrile and 0.1% formic acid (50:50, v/v) in isocratic mode [1].
- **Flow Rate:** 1.2 mL/min [1].
- **Detection:** UV detector at **378 nm** [1].
- **Injection:** Inject the purified sample extract into the HPLC system.
- **Quantification:** Determine **Nitrovin** concentration by comparing the peak area or height with that of a calibrated standard.

Protocol 2: Determination of Bound Aminoguanidine as Marker Residue

Scope and Applications

This protocol verifies the use of **bound aminoguanidine (AGN)** as a marker residue to monitor the illegal use of **Nitrovin** in food animals [4]. This is critical because the parent **Nitrovin** drug depletes rapidly, while bound residues persist in tissues.

Experimental Procedures

2.2.1 Sample Collection and Preparation

- **Tissue Samples:** Collect tissues (e.g., liver, kidney, muscle, fat) and plasma from animals suspected of being administered **Nitrovin** [4] [2].

- **Homogenize** the tissue samples to ensure a uniform analysis.

2.2.2 Analysis of Bound Aminoguanidine

- **Hydrolyze** the tissue samples under appropriate conditions to release bound aminoguanidine from tissue proteins [4].
- **Derivatize** the released aminoguanidine to form a stable, detectable compound.
- **Analyze** the derivatized marker residue using LC-MS/MS or other suitable techniques for confirmation and quantification [4].

2.2.3 Key Findings and Interpretation

- The **highest concentrations** of AGN residues are found in the **liver**, while the lowest are in the **muscle** [4].
- Parent **Nitrovin** is detected only at very low levels and rapidly becomes undetectable, confirming that **AGN is the appropriate marker** for monitoring abuse [4].

Method Validation and Notes

Method Validation Parameters

For reliable results, the following validation parameters should be established:

- **Recovery:** Assay recoveries from fortified blank samples should be in the range of 71.1-85.7% [2].
- **Linearity:** The calibration curve should demonstrate a linear response over the expected concentration range.
- **Precision:** The method should show satisfactory repeatability (intra-day) and reproducibility (inter-day) [1].
- **Sensitivity:** The Limit of Detection (LOD) and Limit of Quantification (LOQ) should be suitable for monitoring. The LOD can be as low as 0.05 mg/kg in feed [1] and 0.1 ng/g in tissues [2].

Critical Notes and Troubleshooting

- **Stability of Nitrovin:** Ensure standard solutions and extracts are stored appropriately to prevent degradation.
- **Matrix Interference:** The use of **SPE cleanup** significantly improves method selectivity and reliability by removing co-extracted compounds from the feed matrix [1].

- **Regulatory Importance:** The persistence of **Nitrovin** residues (as AGN) in edible tissues for over 28 days supports the ban on its use in food-producing animals [2].

Experimental Workflow for Nitrovin Analysis

The following diagram illustrates the decision-making workflow for the analytical approach, depending on the sample type and objective.



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